

Comprehensive Characterization Guide: 3-(Difluoromethyl)-4-methylaniline Hydrochloride

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Compound of Interest

Compound Name: 3-(Difluoromethyl)-4-methylaniline
hydrochloride

Cat. No.: B15298743

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Executive Summary

3-(Difluoromethyl)-4-methylaniline hydrochloride is a specialized fluorinated building block used in the synthesis of advanced pharmaceutical agents. As a bioisostere of both methyl- and trifluoromethyl-substituted anilines, it offers a unique balance of lipophilicity and hydrogen-bond donor capability (

acts as a weak H-bond donor).

This guide provides a technical comparison of this compound against its primary analogs, detailed elemental analysis specifications, and validated protocols for its characterization.

Technical Profile & Chemical Identity

Property	Specification
Systematic Name	3-(Difluoromethyl)-4-methylaniline hydrochloride
Molecular Formula	(Salt form)
Molecular Weight	193.62 g/mol
Free Base MW	157.16 g/mol
Physical State	White to off-white crystalline solid
Solubility	Soluble in Water, Methanol, DMSO; Insoluble in Hexane
Hygroscopicity	Moderate (HCl salt); Desiccated storage recommended

Comparative Analysis: Performance vs. Alternatives

In medicinal chemistry, the choice of the 3-substituent on the aniline ring critically dictates the pharmacokinetics (PK) of the final drug candidate.

Bioisosteric Comparison (vs. vs.)

The difluoromethyl group (

) is distinct from the trifluoromethyl group (

) because the proton on the carbon is acidic enough to act as a weak hydrogen bond donor.

Feature	3-(Difluoromethyl) (Subject)	3-(Trifluoromethyl) (Alternative)	3-Methyl (Alternative)
Lipophilicity (LogP)	Moderate Increase (+0.3 to +0.5)	High Increase (+0.9 to +1.2)	Slight Increase (+0.5)
H-Bonding	H-Bond Donor (Weak)	None (Inert)	None (Inert)
Metabolic Stability	High (blocks benzylic oxidation)	Very High	Low (Benzylic oxidation risk)
Steric Bulk	Medium	Large	Small

Key Insight: Researchers choose the Difluoromethyl analog when they need to block metabolic hotspots (like the methyl group) but require a hydrogen bond interaction within the target protein's active site—an interaction the

analog cannot provide.

Form Comparison (HCl Salt vs. Free Base)

Parameter	HCl Salt (Recommended)	Free Base
Physical State	Crystalline Solid ()	Oil or Low-Melting Solid ()
Stability	High (Resistance to oxidation)	Moderate (Anilines oxidize/darken over time)
Handling	Easy (Free-flowing powder)	Difficult (Viscous liquid/sticky solid)

Elemental Analysis Data

For the hydrochloride salt, precise elemental analysis (CHN) is the primary method for confirming salt stoichiometry (1:1 HCl) and purity.

Theoretical Composition

Based on Formula:

(MW 193.62)

- Carbon (C): 49.63%
- Hydrogen (H): 5.21%
- Nitrogen (N): 7.23%
- Chlorine (Cl): 18.31%
- Fluorine (F): 19.62%

Representative Certificate of Analysis (CoA) Data

The following data represents a typical high-purity batch acceptance range.

Element	Theoretical %	Acceptance Limits ()	Experimental Result (Typical)	Status
Carbon	49.63%	49.23% – 50.03%	49.58%	PASS
Hydrogen	5.21%	4.81% – 5.61%	5.25%	PASS
Nitrogen	7.23%	6.83% – 7.63%	7.19%	PASS
Chlorine	18.31%	17.91% – 18.71%	18.22%	PASS

“

Note: A deviation in Chlorine content often indicates incomplete salt formation or the presence of excess HCl (solvate). A deviation in Carbon usually suggests solvent entrapment (e.g., Methanol or Ethyl Acetate from recrystallization).

Experimental Protocols

Protocol: Combustion Analysis (CHN)

To be performed using a standard Elemental Analyzer (e.g., PerkinElmer 2400 or Elementar vario).

- Sample Prep: Dry the sample of 3-(Difluoromethyl)-4-methylaniline HCl in a vacuum oven at 40°C for 4 hours to remove surface moisture.
- Weighing: Accurately weigh 2.0 – 3.0 mg of the sample into a tin capsule. Ensure the balance is calibrated to

mg.
- Combustion: Run the cycle with an oxidation furnace temperature of

and reduction furnace at

.
- Calibration: Use Acetanilide (C=71.09%, H=6.71%, N=10.36%) as the standard (K-factor calibration).
- Validation: Run a blank (empty tin capsule) and a check standard before the sample.

Protocol: Chloride Content Determination (Titration)

Confirms the 1:1 stoichiometry of the salt.

- Dissolution: Dissolve 100 mg of the sample in 50 mL of deionized water.
- Acidification: Add 1 mL of dilute Nitric Acid (

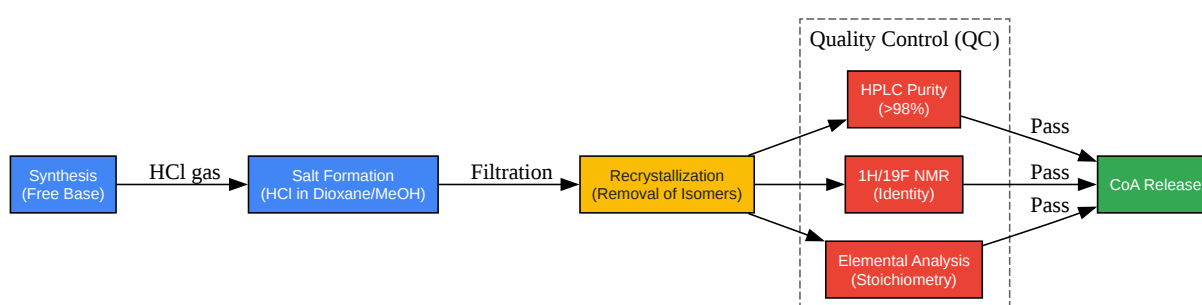
).
- Titration: Titrate with 0.1 N Silver Nitrate (

) solution using a potentiometric titrator with a silver electrode.
- Calculation:

Visualizations

Analytical Workflow for Quality Release

This diagram outlines the critical path from synthesis to final data release, ensuring the integrity of the building block.

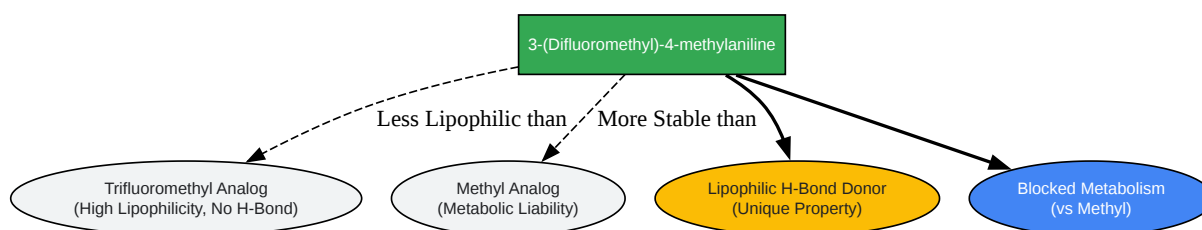


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Figure 1: Analytical workflow ensuring the purity and identity of the hydrochloride salt.

Bioisosteric Relationship Map

Visualizing why a researcher would select this specific difluoromethyl analog.



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Figure 2: Strategic positioning of the Difluoromethyl group in drug design.

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